

# 3-Bromo-2-iodobenzoic acid molecular weight and formula

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## Compound of Interest

Compound Name: 3-Bromo-2-iodobenzoic acid

Cat. No.: B1313748

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## An In-Depth Technical Guide to 3-Bromo-2-iodobenzoic Acid

This technical guide provides a comprehensive overview of the chemical and physical properties of **3-Bromo-2-iodobenzoic acid**, a compound of interest for researchers, scientists, and professionals in the field of drug development and organic synthesis.

## Core Chemical Data

**3-Bromo-2-iodobenzoic acid**, with the IUPAC name **3-bromo-2-iodobenzoic acid**, is a substituted aromatic carboxylic acid.<sup>[1]</sup> Its chemical structure consists of a benzoic acid core with bromine and iodine substituents at the 3 and 2 positions of the benzene ring, respectively. The presence of these halogen atoms significantly influences the molecule's reactivity and physical properties.

The compound typically appears as a light yellow to pink to light brown powder.<sup>[2]</sup>

## Quantitative Data Summary

The fundamental quantitative data for **3-Bromo-2-iodobenzoic acid** are summarized in the table below. This information is crucial for stoichiometric calculations in chemical reactions and for the characterization of the compound.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>4</sub> BrIO <sub>2</sub>	[1]
BrC <sub>6</sub> H <sub>3</sub> (I)CO <sub>2</sub> H	[2][3]	
Molecular Weight	326.91 g/mol	[1]
326.914 g/mol	[2][3]	
326.92 g/mol	[4]	
CAS Number	503821-94-1	[1][2][3][5]

## Molecular Structure

The spatial arrangement of atoms and bonds in **3-Bromo-2-iodobenzoic acid** is a key determinant of its chemical behavior. The following diagram illustrates the molecular structure.

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## References

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